

6-hydroxysphingosine vs sphingosine structural comparison

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Compound of Interest

Compound Name: (2S,3R)-2-Aminooctadec-4-ene-1,3,6-triol
CAS No.: 1177408-85-3
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Technical Guide: Sphingosine vs. 6-Hydroxysphingosine

Structural Divergence, Biosynthetic Origins, and Analytical Protocols

Executive Summary: The Signaling vs. Barrier Dichotomy

In sphingolipid biochemistry, minor structural modifications dictate massive functional divergence. Sphingosine (Sph) is the fundamental backbone of mammalian sphingolipids, serving as a metabolic hub and a precursor to the potent signaling molecule sphingosine-1-phosphate (S1P). Its role is dynamic, governing cell fate (the "sphingolipid rheostat").

In contrast, 6-Hydroxysphingosine (6-OH-Sph), also known as 6-hydroxy-4-sphingenine, is a specialized metabolite predominantly localized to the human epidermis. It does not function primarily as a transient signal but as a structural "rivet" within the Stratum Corneum (SC). Its

additional hydroxyl group facilitates unique hydrogen bonding networks essential for the lamellar organization of the skin barrier.

Chemical Architecture & Stereochemistry

The core distinction lies in the oxidation state at Carbon-6. Both share the sphingoid base template (18-carbon chain, 2-amino, 1,3-diol), but 6-OH-Sph possesses a secondary allylic hydroxyl group.

Structural Comparison Table

Feature	Sphingosine (Sph)	6-Hydroxysphingosine (6-OH-Sph)
IUPAC Name	(2S, 3R, 4E)-2-aminooctadec-4-ene-1,3-diol	(2S, 3R, 4E)-2-aminooctadec-4-ene-1,3,6-triol
Formula	C ₁₈ H ₃₇ NO ₂	C ₁₈ H ₃₇ NO ₃
Monoisotopic Mass	299.2824 Da	315.2773 Da (+15.9949 Da)
Key Functional Group	Trans-double bond (C4-C5)	Trans-double bond (C4-C5) + Hydroxyl at C6
Polarity (LogP)	~5.6 (Highly Lipophilic)	~4.8 (Increased Polarity)
H-Bond Donors	3 (NH ₂ , OH-C1, OH-C3)	4 (Added OH-C6)
Primary Location	Ubiquitous (Plasma membrane, Lysosomes)	Epidermis (Stratum Corneum)

Mechanistic Implication of C6-OH

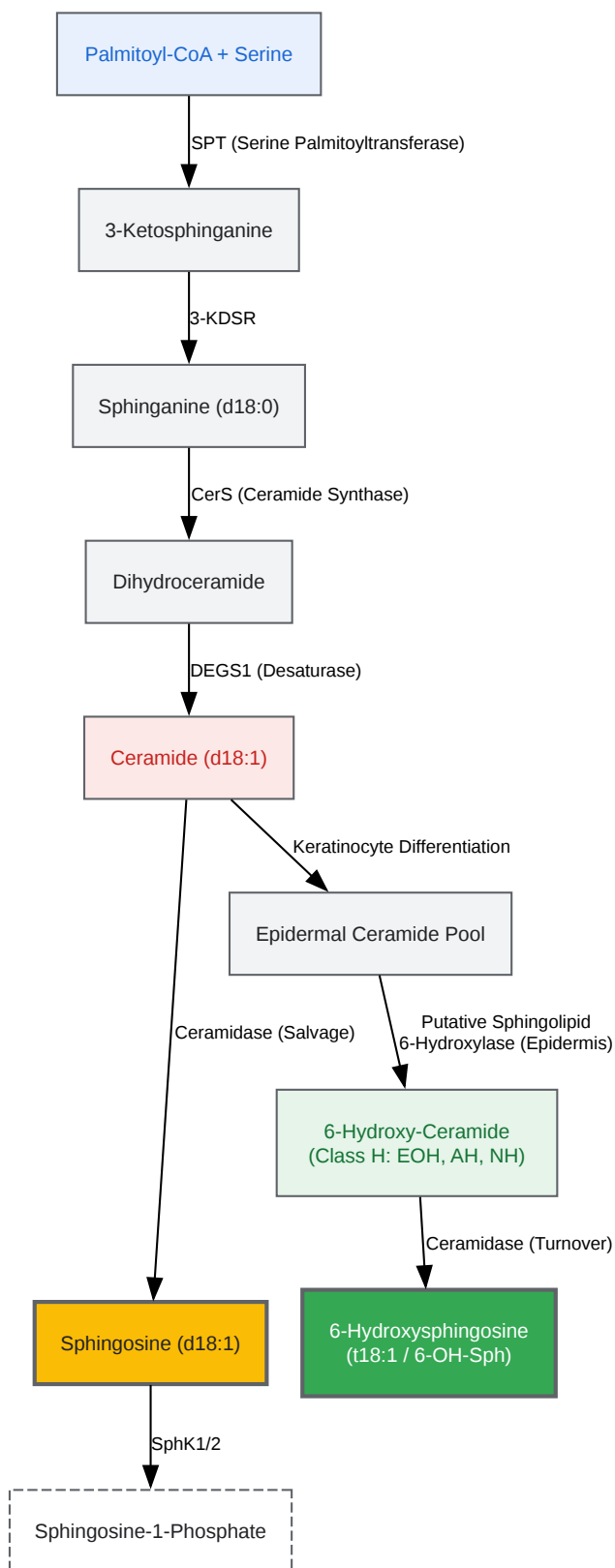
The C6-hydroxyl group in 6-OH-Sph introduces a new polar center adjacent to the rigid trans-double bond. In the context of Ceramides (CERs), this allows 6-OH-Sph-containing ceramides (such as Cer class H, e.g., EOH, NH, AH) to form tighter lateral hydrogen bonds with adjacent lipids and proteins (involucrin) in the cornified envelope. This prevents phase separation and maintains the "gel-like" solidity of the skin barrier even under desiccation stress.

Biosynthetic Pathways: Systemic vs. Specialized

While Sphingosine is generated ubiquitously via the salvage pathway, 6-Hydroxysphingosine production is a highly specialized event restricted to keratinocyte differentiation.

Pathway Visualization (Graphviz)

The following diagram illustrates the divergence where the canonical pathway produces Sphingosine, while the epidermal pathway branches off to generate 6-OH-Sphingosine (often within the Ceramide structure).



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Caption: Divergence of the canonical sphingosine salvage pathway (left) and the specialized epidermal 6-hydroxylation pathway (right).

Key Biosynthetic Nuance

- Sphingosine: Primarily generated by the hydrolysis of Ceramide by Ceramidases (Acid, Neutral, or Alkaline).[1][2] It is not the direct product of de novo synthesis (which produces Dihydroceramide).[1]
- 6-Hydroxysphingosine: Evidence suggests hydroxylation occurs at the Ceramide level (converting Ceramide NS to Ceramide NH/EOH) or via specific hydroxylases acting on the long-chain base during keratinocyte differentiation. The exact enzyme remains a subject of active research, though it is functionally distinct from the C4-hydroxylase (DES2) that produces Phytosphingosine.

Analytical Protocols: LC-MS/MS Separation

Distinguishing these lipids requires precise chromatography due to their structural similarity. 6-OH-Sph is more polar and will elute earlier than Sphingosine in Reversed-Phase (RP) chromatography.

Protocol: Targeted Lipidomics (LC-ESI-MS/MS)

Objective: Separate and quantify Sphingosine (d18:1) and 6-Hydroxysphingosine (t18:1).

1. Sample Preparation (Liquid-Liquid Extraction)

- Biological Matrix: Human stratum corneum tape strips or keratinocyte lysates.
- Lysis: Homogenize in PBS.
- Extraction: Add Chloroform:Methanol (2:1 v/v) containing internal standards (e.g., d17:1-Sphingosine).
- Phase Separation: Vortex, centrifuge (3000 x g, 5 min). Collect lower organic phase.
- Drying: Evaporate under Nitrogen stream. Reconstitute in Methanol:Formic Acid (99:1).

2. Chromatographic Conditions (HPLC/UPLC)

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 2.1 x 50mm, 1.8 μ m).
- Mobile Phase A: Water + 0.1% Formic Acid + 2mM Ammonium Formate.
- Mobile Phase B: Methanol + 0.1% Formic Acid + 1mM Ammonium Formate.
- Gradient:
 - 0-1 min: 60% B
 - 1-5 min: Linear gradient to 100% B
 - 5-7 min: Hold 100% B (Elution of Sphingosine)
 - Note: 6-OH-Sph will elute before Sphingosine due to the extra hydroxyl group reducing hydrophobicity.

3. Mass Spectrometry (MRM Parameters) Operate in Positive Ion Mode (ESI+). The $[M+H]^+$ precursor ions and characteristic fragments are distinct.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Mechanism
Sphingosine (d18:1)	300.3	282.3	Loss of H ₂ O (C1-OH)
264.3	Loss of 2 H ₂ O (C1 & C3)		
6-OH-Sphingosine (t18:1)	316.3	298.3	Loss of H ₂ O
280.3	Loss of 2 H ₂ O		
262.3	Loss of 3 H ₂ O (Unique to triols)		

Self-Validation Check:

- If you observe a peak at m/z 316 $\rightarrow$ 298 that co-elutes with Sphingosine (m/z 300), it is likely an isotope or adduct artifact. 6-OH-Sph must elute earlier (lower Retention Time) than Sphingosine on a C18 column.

Functional Implications in Drug Development

Dermatological Therapeutics (Barrier Repair)[1]

- Target: Atopic Dermatitis (AD) and Psoriasis.[3]
- Mechanism: AD skin shows a specific deficiency in Ceramide EOS and Ceramide EOH (containing 6-OH-Sph).
- Strategy: Topical formulations must contain lipids that mimic the 6-OH architecture to restore the orthorhombic packing of the lipid lamellae. Standard Sphingosine-based ceramides (Ceramide NS) are insufficient for full barrier restoration in severe AD.

Cancer & Apoptosis (The Rheostat)

- Target: Sphingosine Kinase (SphK) Inhibitors.[4]
- Mechanism: Sphingosine promotes apoptosis; S1P promotes survival.[1]
- Relevance: 6-OH-Sphingosine is not a major substrate for Sphingosine Kinase 1 (SphK1). Therefore, it does not significantly contribute to the pro-survival S1P pool. This makes the 6-hydroxylation pathway a "metabolic sink" that potentially sequesters sphingoid bases away from the pro-proliferative S1P pathway, although its primary role remains structural.

References

- Molecular Basis of Skin Barrier Function.
 - Source: Biochimica et Biophysica Acta (BBA) - Molecular and Cell Biology of Lipids.
 - Significance: Establishes the role of 6-hydroxy-4-sphingenine in Ceramide EOS/EOH packing.
- 6-Hydroxy-4-sphingenine in Human Epidermal Ceramides.
 - Source: Journal of Lipid Research (JLR).

- Significance: Original characterization of the 6-OH-Sphingosine structure in human skin.[5][6][7]
- Analysis of Sphingolipids by LC-MS/MS.
 - Source: LIPID MAPS / NIH.
 - Significance: Standardized protocols for separating sphingoid bases based on polarity and mass.
- The Chemistry and Biology of 6-Hydroxyceramide.
 - Source: ChemBioChem.[7]
 - Significance: Review of the synthesis, stereochemistry, and deficiency of 6-OH-Sph in atopic dermatitis

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